

# AVN-101 hydrochloride solubility in DMSO and ethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AVN-101 hydrochloride

Cat. No.: B605702

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## Technical Support Center: AVN-101 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **AVN-101 hydrochloride**.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **AVN-101 hydrochloride** in common laboratory solvents?

A1: The solubility of **AVN-101 hydrochloride** has been determined in dimethyl sulfoxide (DMSO) and ethanol. The quantitative data is summarized in the table below.

Q2: I am having trouble dissolving **AVN-101 hydrochloride**. What are some common reasons for this?

A2: Several factors can affect the dissolution of **AVN-101 hydrochloride**. Ensure that you are using a high-purity solvent, as contaminants can interfere with solubility. Verify the accuracy of your measurements for both the compound and the solvent. Gentle heating and vortexing, as outlined in the experimental protocol, can also aid in dissolution. If solubility issues persist, consider preparing a more dilute stock solution.

Q3: Can I store **AVN-101 hydrochloride** solutions for later use?

A3: For optimal results, it is recommended to prepare fresh solutions of **AVN-101 hydrochloride** for each experiment. If storage is necessary, it is advisable to store stock solutions at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles. However, the long-term stability of **AVN-101 hydrochloride** in solution has not been extensively reported, so fresh preparation is the best practice.

## Data Presentation

### Solubility of AVN-101 Hydrochloride

| Solvent                   | Solubility             |
|---------------------------|------------------------|
| Dimethyl Sulfoxide (DMSO) | 5 mg/mL <sup>[1]</sup> |
| Ethanol                   | 1 mg/mL <sup>[1]</sup> |

## Experimental Protocols

### Protocol for Dissolving AVN-101 Hydrochloride

This protocol outlines the steps for preparing a stock solution of **AVN-101 hydrochloride**.

Materials:

- **AVN-101 hydrochloride** powder
- Anhydrous dimethyl sulfoxide (DMSO) or Ethanol (≥99.5% purity)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Water bath or heating block (optional)

Procedure:

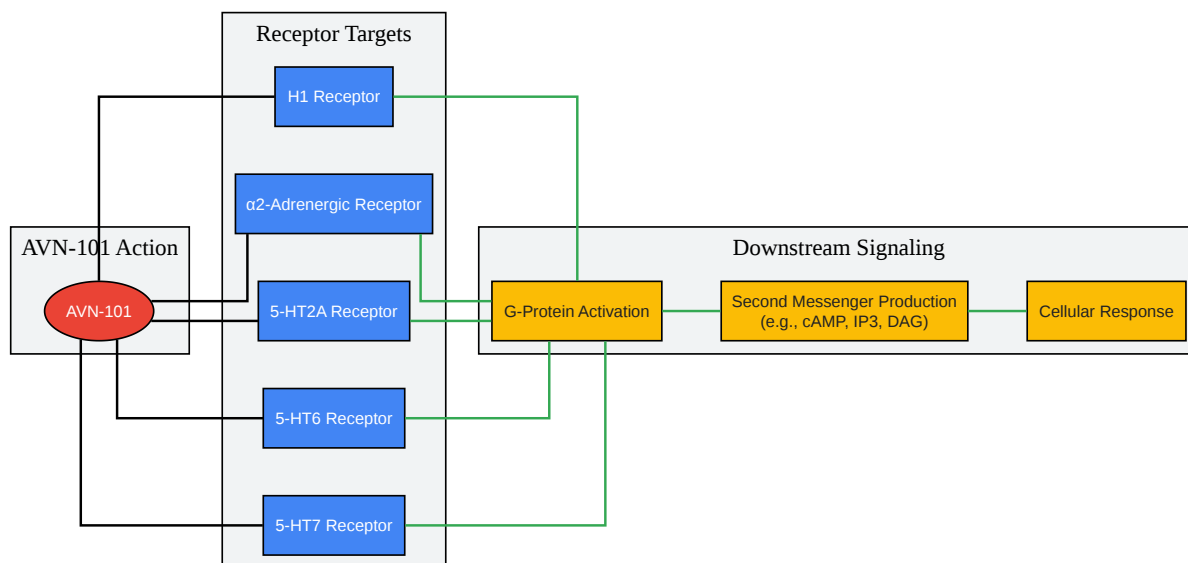
- **Weighing the Compound:** Accurately weigh the desired amount of **AVN-101 hydrochloride** powder in a sterile microcentrifuge tube or vial.

- Adding the Solvent: Using a calibrated micropipette, add the appropriate volume of DMSO or ethanol to achieve the desired concentration. Refer to the solubility table for maximum concentrations.
- Dissolution:
  - Cap the tube or vial securely.
  - Vortex the mixture for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution for any undissolved particles.
- Gentle Heating (Optional): If the compound does not fully dissolve at room temperature, you may warm the solution to 37°C for a short period (5-10 minutes) using a water bath or heating block. Vortex again after heating.
- Sterile Filtration (Optional): For cell-based assays, it is recommended to sterile filter the solution through a 0.22 µm syringe filter to remove any potential microbial contaminants.
- Storage: Use the freshly prepared solution immediately. If short-term storage is required, store at -20°C.

## Mandatory Visualizations

### Signaling Pathways of AVN-101

AVN-101 is a multi-target antagonist, primarily affecting serotonin (5-HT), adrenergic, and histamine receptors.<sup>[1][2][3][4][5]</sup> The following diagram illustrates its inhibitory action on these signaling pathways.

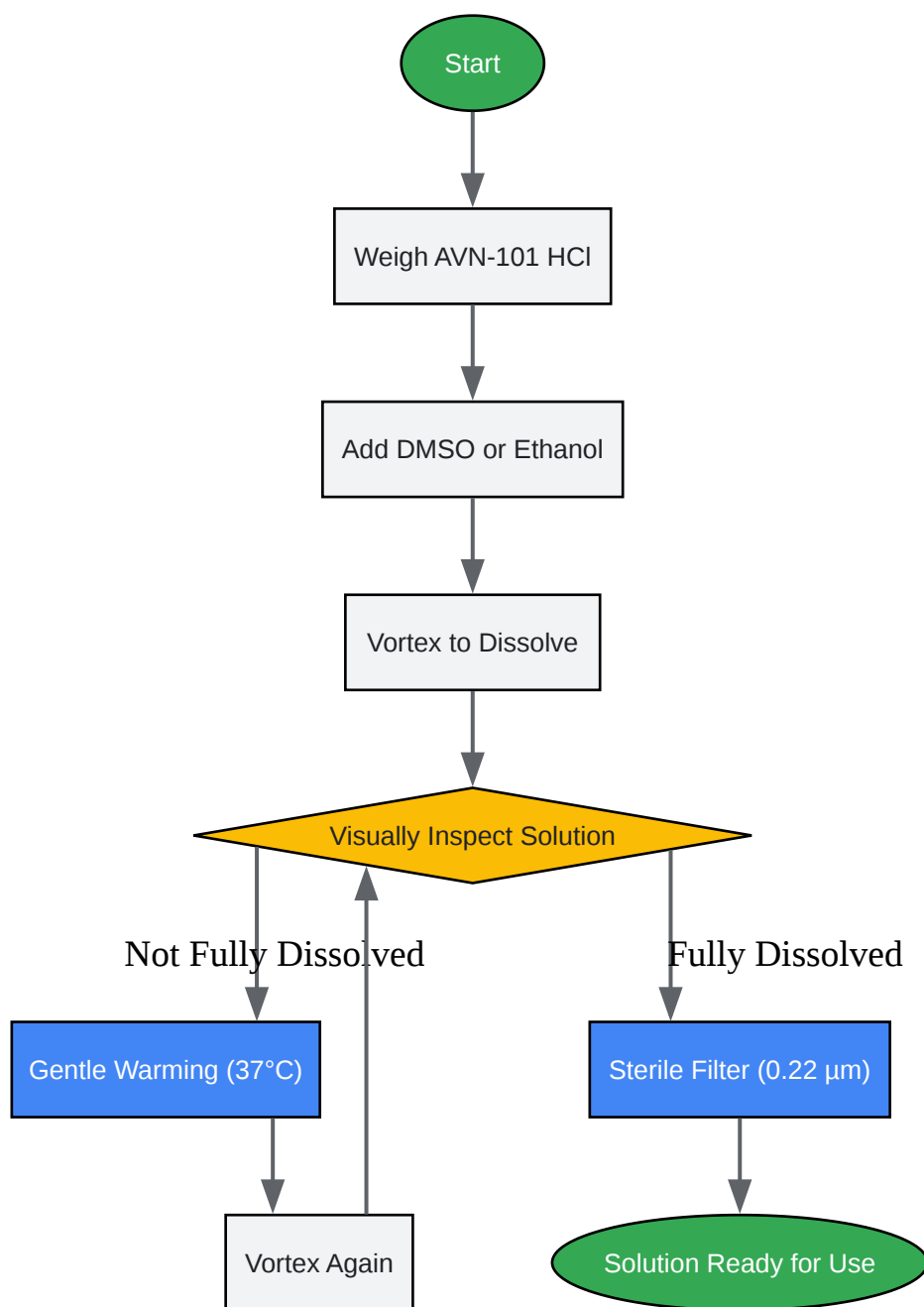


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Caption: Antagonistic action of AVN-101 on multiple receptor pathways.

## Experimental Workflow for Preparing AVN-101 Hydrochloride Stock Solution

The following diagram outlines the logical steps for preparing a stock solution of **AVN-101 hydrochloride**.



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Caption: Workflow for preparing **AVN-101 hydrochloride** stock solutions.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. AVN-101 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 3. AVN-101: A Multi-Target Drug Candidate for the Treatment of CNS Disorders - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. AVN-101: A Multi-Target Drug Candidate for the Treatment of CNS Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [AVN-101 hydrochloride solubility in DMSO and ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605702#avn-101-hydrochloride-solubility-in-dmso-and-ethanol]

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